

Phenazolam potency comparison traditional benzodiazepines

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Compound Focus: Phenazolam

CAS No.: 87213-50-1

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Comparative Pharmacology of Traditional Benzodiazepines

For reference, here is key pharmacological data for common benzodiazepines, which can serve as a baseline for any new compound analysis.

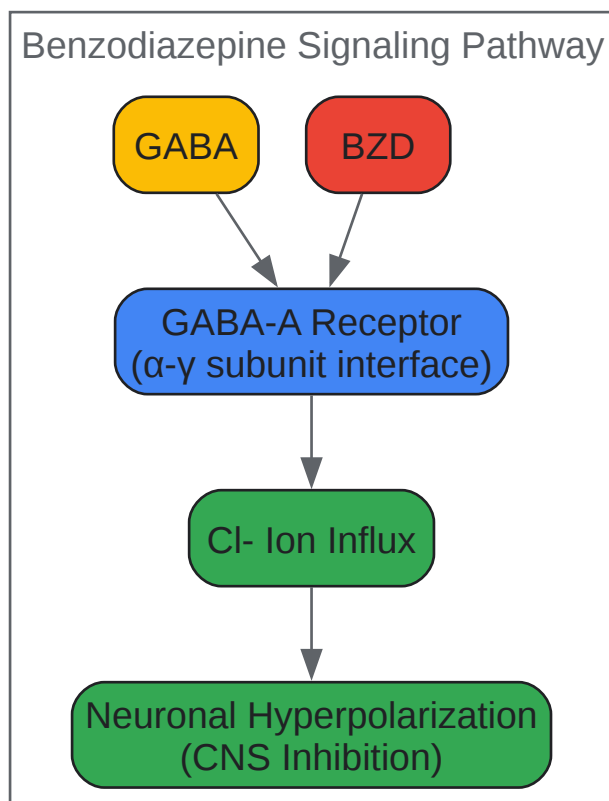
Table: Pharmacological Profile of Traditional Benzodiazepines [1]

Benzodiazepine	Onset of Action (minutes)	Half-life (hours, including active metabolites)	Comparative Oral Dose (mg, per Ashton Manual)
Alprazolam (Xanax)	15 - 30	6 - 20	0.5 mg
Chlordiazepoxide (Librium)	15 - 30	5 - 100	10 mg
Clonazepam (Klonopin)	15 - 30	18 - 39	0.5 mg
Diazepam (Valium)	0 - 15	20 - 100	10 mg
Lorazepam (Ativan)	15 - 30	10 - 20	1 mg

Benzodiazepine	Onset of Action (minutes)	Half-life (hours, including active metabolites)	Comparative Oral Dose (mg, per Ashton Manual)
Oxazepam (Serax)	30 - 60	3 - 21	15 mg
Temazepam (Restoril)	30 - 60	10 - 20	30 mg

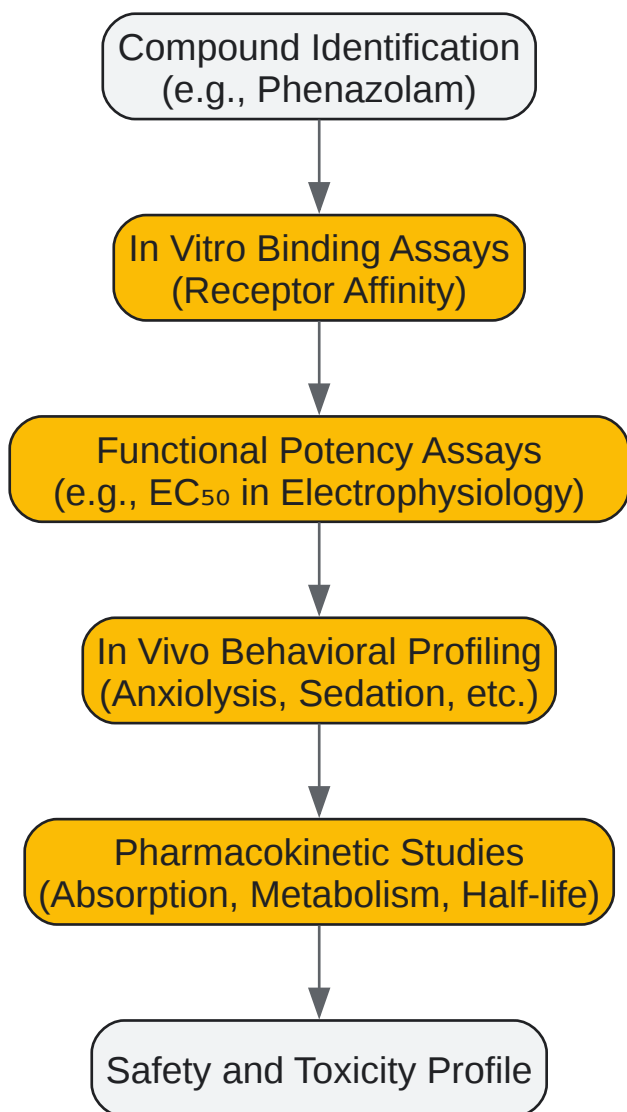
Mechanism of Action & Experimental Pathways

Benzodiazepines exert effects by enhancing GABAergic inhibition in the central nervous system. The diagrams below outline the core mechanism and a general experimental workflow for profiling a new benzodiazepine.



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Diagram 1: Benzodiazepine Signaling Pathway. BZDs bind at the α - γ interface of the GABA-A receptor, acting as positive allosteric modulators to enhance GABA-induced chloride ion influx, leading to neuronal hyperpolarization and CNS inhibition [2] [3] [4].



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Diagram 2: Generalized Experimental Workflow for Benzodiazepine Profiling. A standard approach involves sequential testing from molecular receptor binding to in vivo effects and pharmacokinetics [5] [6] [3].

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